

# Navigating the Synthesis and Application of Cinnoline-4-carbaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: Cinnoline-4-carbaldehyde

CAS No.: 90418-57-8

Cat. No.: B1602830

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## Abstract

**Cinnoline-4-carbaldehyde** is a crucial heterocyclic aldehyde that serves as a versatile building block in the synthesis of a wide array of biologically active compounds. This technical guide provides a comprehensive overview of its chemical identity, molecular structure, and key physicochemical properties. We delve into established synthetic protocols, offering detailed, step-by-step methodologies and exploring the mechanistic underpinnings of these reactions. Furthermore, this document highlights the significant applications of **Cinnoline-4-carbaldehyde** in medicinal chemistry and drug discovery, with a particular focus on its role as a precursor to novel therapeutic agents. This guide is intended to be an essential resource for researchers and professionals engaged in the fields of organic synthesis, medicinal chemistry, and pharmaceutical development, enabling them to leverage the full potential of this important chemical entity.

## Introduction: The Significance of the Cinnoline Scaffold

The cinnoline moiety, a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridazine ring, is a privileged scaffold in medicinal chemistry.[1] Its unique electronic properties and rigid, planar structure make it an attractive core for the design of molecules that can interact with a variety of biological targets. Cinnoline derivatives have demonstrated a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The introduction of a formyl group at the 4-position of the cinnoline ring system creates **Cinnoline-4-carbaldehyde**, a highly reactive and versatile intermediate. The aldehyde functionality allows for a diverse range of chemical transformations, making it an invaluable tool for the construction of complex molecular architectures with potential therapeutic applications.

## Core Compound Identification and Properties

A thorough investigation of chemical databases reveals that while "**Cinnoline-4-carbaldehyde**" is a structurally plausible molecule, it is not a commonly cataloged compound with a dedicated CAS number. However, the closely related precursor, Cinnoline-4-carboxylic acid, is well-documented. It is from this acid that **Cinnoline-4-carbaldehyde** can be synthesized.

Property	Value	Source
Compound Name	Cinnoline-4-carboxylic acid	PubChem
CAS Number	2588-45-6	PubChem
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	PubChem
Molecular Weight	174.16 g/mol	[2]
Appearance	Solid	-
Solubility	Data not readily available	-

Note: The properties listed above are for the precursor, Cinnoline-4-carboxylic acid. The properties of **Cinnoline-4-carbaldehyde** would be similar but with a slightly lower molecular weight due to the conversion of the carboxylic acid to an aldehyde.

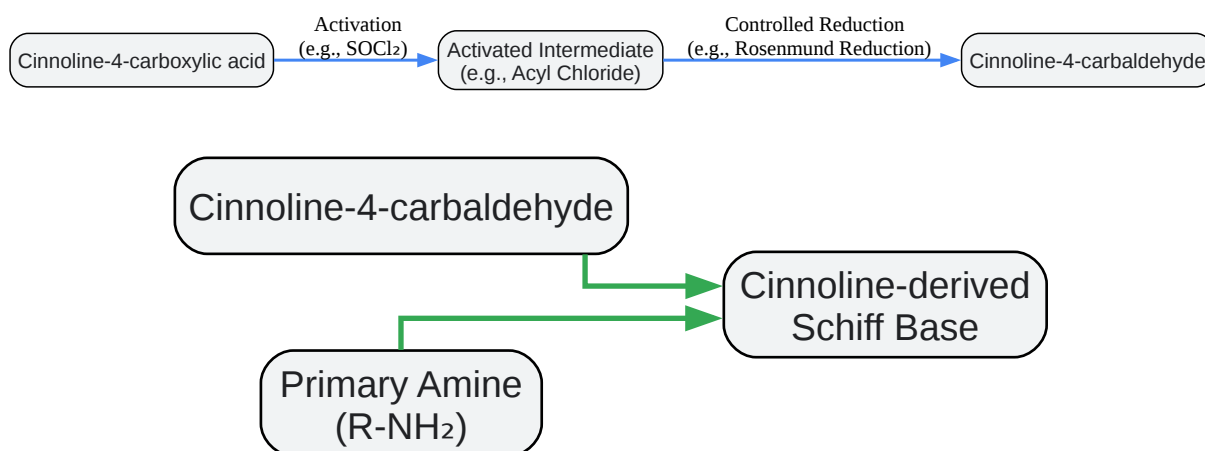
The molecular formula for the target compound, **Cinnoline-4-carbaldehyde**, would be  $C_9H_6N_2O$ .

## Synthesis of Cinnoline-4-carbaldehyde: A Proposed Pathway

While a specific, published, step-by-step protocol for the synthesis of **Cinnoline-4-carbaldehyde** is not readily available in the searched literature, a reliable synthetic route can be proposed based on established organic chemistry principles, starting from the known Cinnoline-4-carboxylic acid. This involves the reduction of the carboxylic acid to the corresponding aldehyde.

### General Reaction Scheme

The conversion of a carboxylic acid to an aldehyde can be achieved through a two-step process: activation of the carboxylic acid followed by a controlled reduction.



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## Sources

- [1. 4-Quinolinecarboxaldehyde | C<sub>10</sub>H<sub>7</sub>NO | CID 78072 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Cinnoline-4-carboxylic acid | C<sub>9</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 89099 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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